

3,4-Diethoxybenzaldehyde CAS number and molecular weight

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Compound of Interest

Compound Name: 3,4-Diethoxybenzaldehyde

Cat. No.: B1346580

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Technical Guide: 3,4-Diethoxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4-Diethoxybenzaldehyde**, a substituted aromatic aldehyde. The document summarizes its core physicochemical properties, outlines a plausible synthetic route, and explores its emerging role in the development of therapeutic agents, particularly in the context of neurodegenerative diseases.

Core Compound Properties

3,4-Diethoxybenzaldehyde is an organic compound characterized by a benzene ring substituted with an aldehyde group and two ethoxy groups at the 3 and 4 positions.

Identifier	Value	Reference
CAS Number	2029-94-9	[1][2][3][4]
Molecular Formula	C ₁₁ H ₁₄ O ₃	[4]
Molecular Weight	194.23 g/mol	[2]

Physicochemical Data	Value	Reference
Appearance	White or Colorless to Light yellow powder, lump, or clear liquid	[3]
Boiling Point	293-294 °C (lit.)	[2]
Density	1.097 g/mL at 25 °C (lit.)	[2]
Refractive Index	n _{20/D} 1.5570 (lit.)	[2]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3,4-Diethoxybenzaldehyde** are not extensively documented in publicly available literature, a common and logical approach involves the Williamson ether synthesis starting from 3,4-dihydroxybenzaldehyde.

Plausible Synthetic Protocol: Williamson Ether Synthesis

This method involves the deprotonation of the hydroxyl groups of 3,4-dihydroxybenzaldehyde followed by nucleophilic substitution with an ethyl halide.

Materials:

- 3,4-dihydroxybenzaldehyde
- A suitable base (e.g., sodium hydride, potassium carbonate)
- An ethylating agent (e.g., ethyl iodide, ethyl bromide)
- Anhydrous polar aprotic solvent (e.g., dimethylformamide, acetone)

Methodology:

- Dissolve 3,4-dihydroxybenzaldehyde in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).

- Add the base portion-wise to the solution at room temperature to deprotonate the hydroxyl groups, forming the corresponding dialkoxide.
- Slowly add the ethylating agent to the reaction mixture.
- Heat the mixture to a temperature appropriate for the chosen solvent and reactants to drive the reaction to completion.
- Monitor the reaction progress using a suitable technique, such as thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Extract the product into an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
- Purify the crude product using column chromatography or recrystallization to obtain pure **3,4-Diethoxybenzaldehyde**.

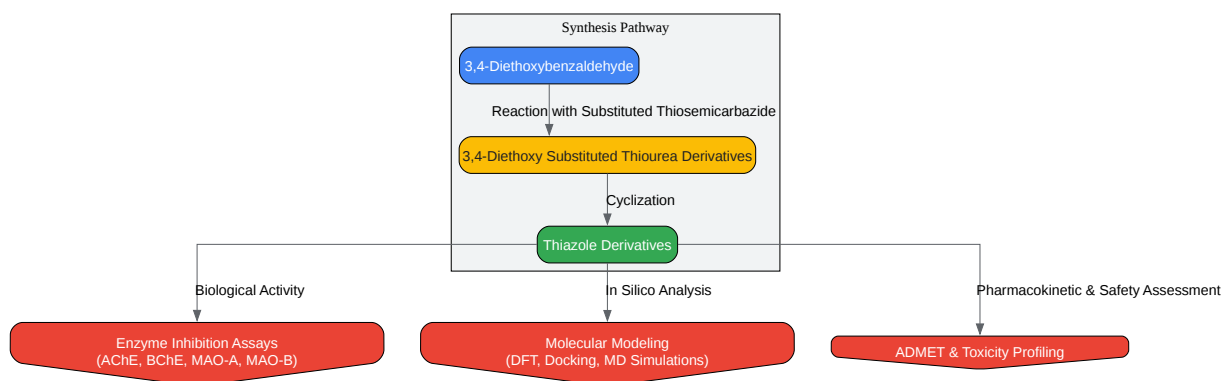
Applications in Drug Development

Recent research has highlighted the potential of **3,4-Diethoxybenzaldehyde** as a scaffold in medicinal chemistry. Specifically, its derivatives have been investigated for their therapeutic potential in neurodegenerative disorders.

Anti-Alzheimer's Agent Development

A notable study explored the synthesis of 3,4-diethoxy substituted thioureas and their subsequent conversion to thiazole derivatives.^[5] These compounds were then evaluated for their inhibitory activity against enzymes implicated in the pathology of Alzheimer's disease, such as acetylcholinesterase (AChE), butyrylcholinesterase (BChE), and monoamine oxidase A and B (MAO-A and MAO-B).^[5] The findings suggest that the 3,4-diethoxy moiety is a key structural feature for this biological activity.^[5]

The logical workflow for the development and evaluation of these potential anti-Alzheimer's agents is depicted in the following diagram.



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Caption: Logical workflow for the development of anti-Alzheimer's agents from **3,4-Diethoxybenzaldehyde**.

Flavor and Fragrance Industry

Beyond its pharmaceutical applications, **3,4-Diethoxybenzaldehyde** is also utilized in the flavor and fragrance industry as a perfuming agent.[6] Its aromatic properties contribute to the scent profiles of various consumer products.

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